

# Characterization of QUAD mutations in the RSV L protein conferring ALS-8112 resistance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ALS-8112

Cat. No.: B605346

[Get Quote](#)

## Technical Support Center: RSV L Protein Mutations and ALS-8112 Resistance

This technical support center provides researchers, scientists, and drug development professionals with detailed information, troubleshooting guides, and frequently asked questions regarding the QUAD mutations in the Respiratory Syncytial Virus (RSV) L protein that confer resistance to the antiviral compound **ALS-8112**.

### Frequently Asked Questions (FAQs)

#### Q1: What are the specific QUAD mutations in the RSV L protein associated with ALS-8112 resistance?

The QUAD mutations consist of four specific amino acid substitutions in the RNA-dependent RNA polymerase (RdRp) domain of the RSV L protein.<sup>[1][2][3]</sup> These mutations were identified through in vitro passage of RSV in the presence of **ALS-8112**.<sup>[1]</sup> The four mutations are:

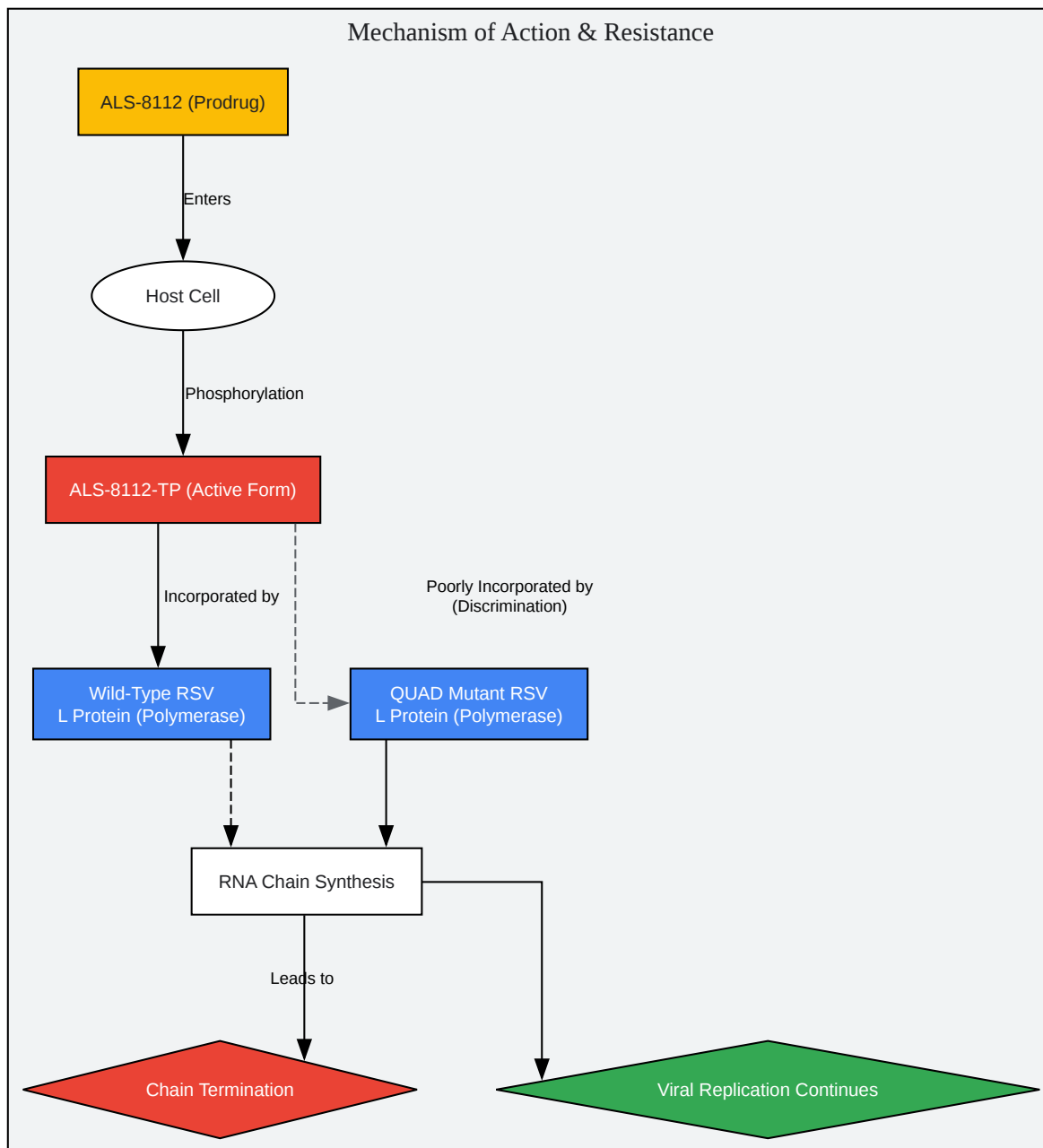
- M628L: Methionine to Leucine at position 628
- A789V: Alanine to Valine at position 789
- L795I: Leucine to Isoleucine at position 795
- I796V: Isoleucine to Valine at position 796

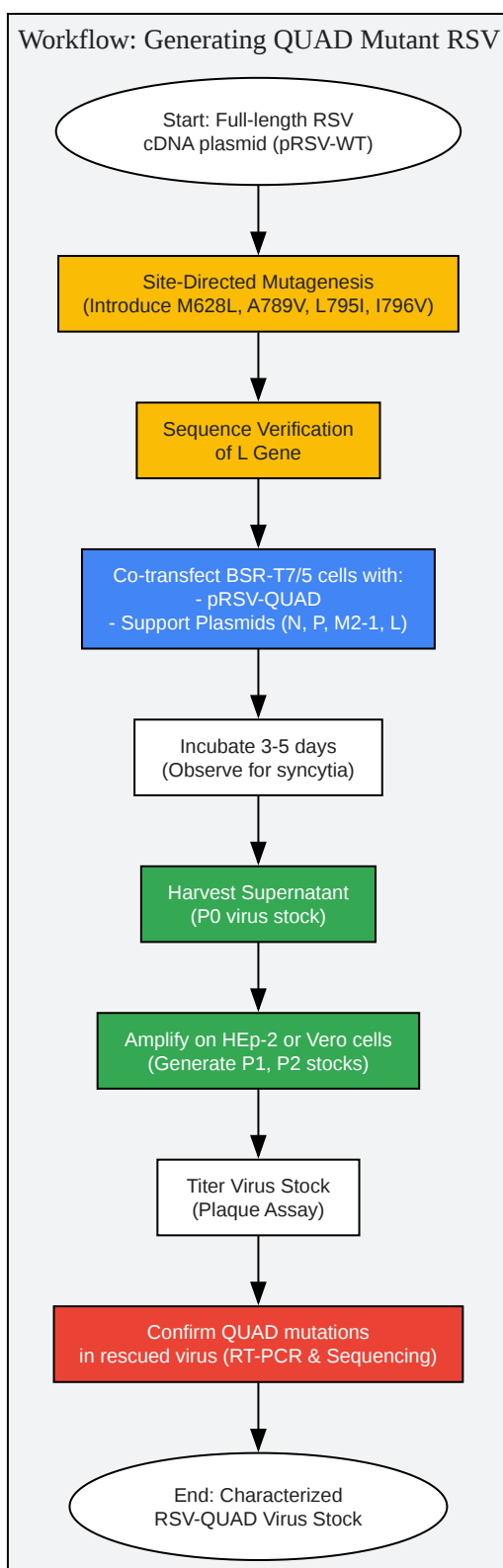
Three of these mutations (A789V, L795I, I796V) are located within Motif B of the RdRp domain, a region critical for nucleotide incorporation.[4][5][6]

## Q2: What is the mechanism of action for **ALS-8112** and how do the **QUAD** mutations confer resistance?

**ALS-8112** is a nucleoside analog prodrug that, once inside the cell, is converted into its active 5'-triphosphate metabolite, **ALS-8112-TP**. [2][4][7][8] This active form acts as a chain terminator during viral RNA synthesis. [1][2][9] The RSV L protein (polymerase) mistakenly incorporates **ALS-8112-TP** instead of the natural cytidine triphosphate (CTP), which halts the extension of the RNA chain and inhibits viral replication. [1][7]

The **QUAD** mutations confer resistance by altering the active site of the polymerase. This change increases the enzyme's ability to discriminate between the natural CTP and the inhibitor, **ALS-8112-TP**. [1][2] Specifically, the mutations recognize the 4'-chloromethyl (ClCH<sub>2</sub>) group on the sugar moiety of **ALS-8112-TP**, reducing its incorporation efficiency. [1][3] While the wild-type polymerase readily incorporates the drug, the **QUAD** mutant polymerase preferentially selects the natural nucleotide, thus overcoming the inhibitory effect.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Biochemical Effect of Resistance Mutations against Synergistic Inhibitors of RSV RNA Polymerase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Biochemical Effect of Resistance Mutations against Synergistic Inhibitors of RSV RNA Polymerase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Molecular Basis for the Selective Inhibition of Respiratory Syncytial Virus RNA Polymerase by 2'-Fluoro-4'-Chloromethyl-Cytidine Triphosphate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Biochemistry of the Respiratory Syncytial Virus L Protein Embedding RNA Polymerase and Capping Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Molecular Basis for the Selective Inhibition of Respiratory Syncytial Virus RNA Polymerase by 2'-Fluoro-4'-Chloromethyl-Cytidine Triphosphate | PLOS Pathogens [journals.plos.org]
- To cite this document: BenchChem. [Characterization of QUAD mutations in the RSV L protein conferring ALS-8112 resistance]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605346#characterization-of-quad-mutations-in-the-rsv-l-protein-conferring-als-8112-resistance]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)